

Determining the Optimal Concentration of Cytochalasin F for Research

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Compound of Interest

Compound Name: *Cytochalasin F*

Cat. No.: *B3031449*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

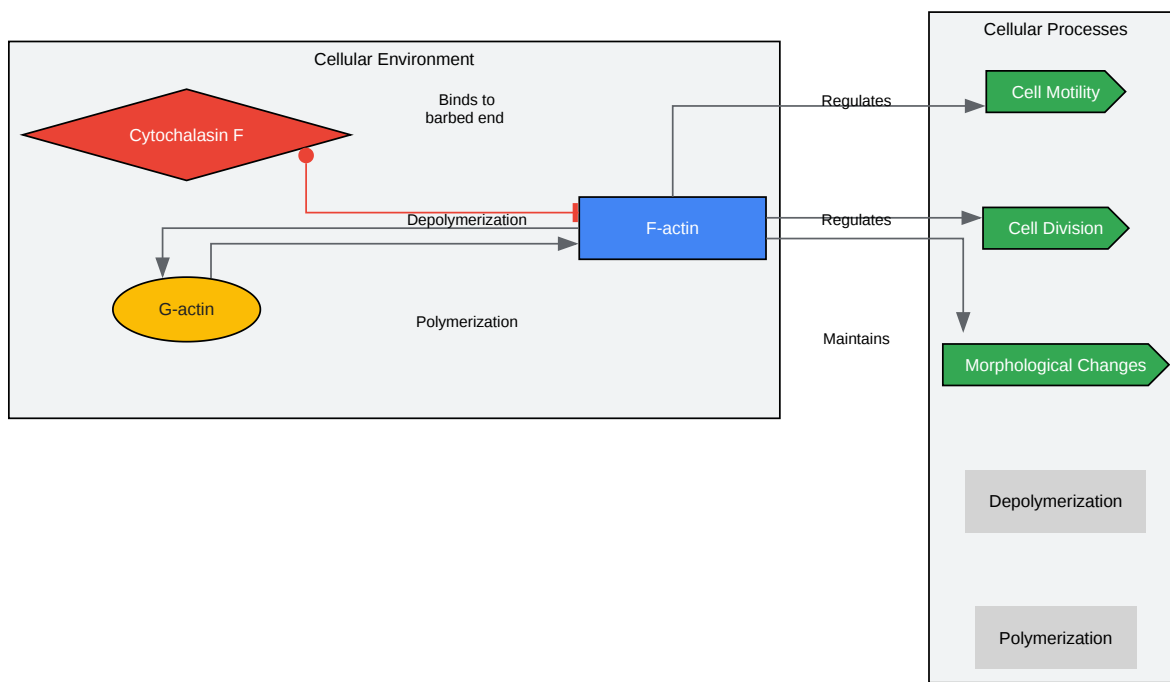
Cytochalasin F is a potent fungal metabolite belonging to the cytochalasan family of mycotoxins.[1][2] These compounds are widely utilized in cell biology research due to their ability to disrupt the actin cytoskeleton.[1][2] **Cytochalasin F** exerts its biological effects by binding to the barbed (fast-growing) ends of filamentous actin (F-actin), thereby inhibiting the polymerization and elongation of actin filaments.[2] This interference with actin dynamics leads to significant changes in cell morphology, motility, and division, making it a valuable tool for studying a wide range of cellular processes. This document provides detailed application notes and protocols to guide researchers in determining the optimal concentration of **Cytochalasin F** for their specific experimental needs.

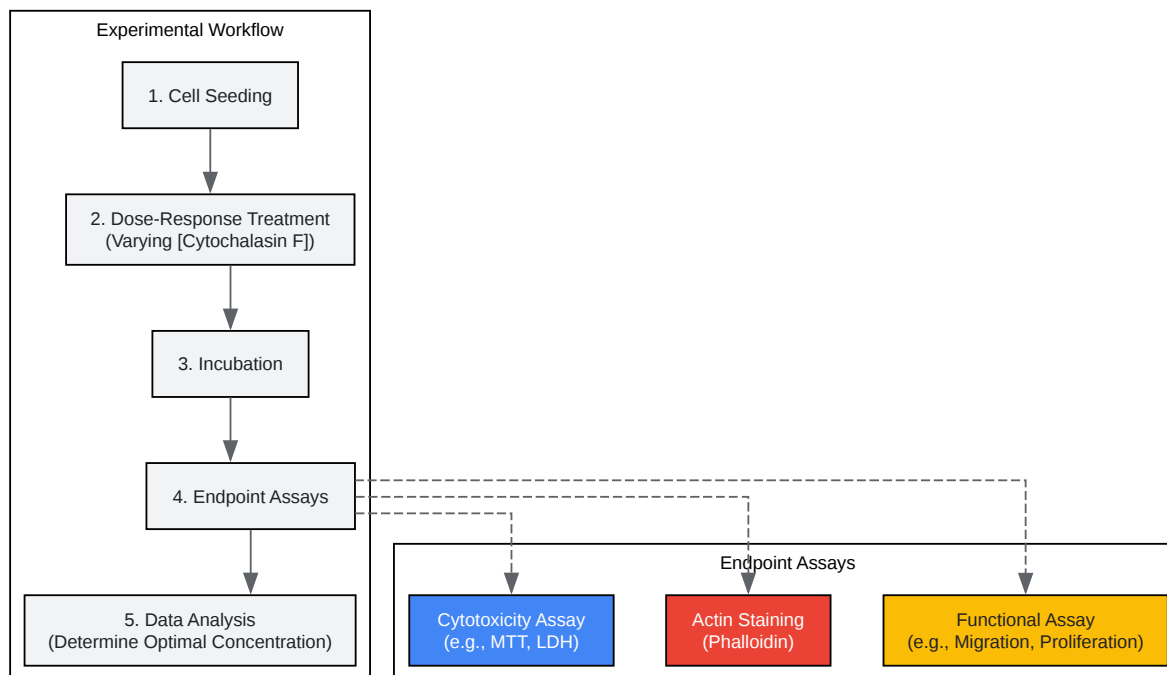
Mechanism of Action

Cytochalasins, including **Cytochalasin F**, primarily target the actin cytoskeleton, a dynamic network of protein filaments essential for maintaining cell shape, enabling movement, and facilitating intracellular transport. The key mechanism of action involves the binding of **Cytochalasin F** to the barbed end of F-actin, which effectively caps the filament and prevents the addition of new actin monomers. This action disrupts the delicate equilibrium between actin polymerization and depolymerization, leading to a net disassembly of actin filaments and subsequent alterations in cellular architecture and function.

Signaling Pathway and Experimental Workflow Diagrams

To visualize the mechanism of action and a general workflow for determining the optimal concentration, the following diagrams are provided.





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References

- 1. Cytochalasins and Their Impact on Actin Filament Remodeling - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Cytochalasin - Wikipedia [en.wikipedia.org]

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